

# Spectroscopic Profile of 2-(1H-Indol-6-yl)acetic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 2-(1H-Indol-6-yl)acetic acid

Cat. No.: B1316258

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## Abstract

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **2-(1H-Indol-6-yl)acetic acid**. Due to the limited availability of direct experimental spectra for this specific isomer in public-domain databases, this document presents a compilation of predicted spectroscopic data based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). The predicted data is derived from the analysis of structurally similar indole derivatives and the known effects of substituent positioning on spectroscopic outcomes. This guide also includes detailed, standardized experimental protocols for acquiring such data, intended to serve as a practical resource for researchers engaged in the synthesis, characterization, and application of this molecule.

## Compound Overview

**2-(1H-Indol-6-yl)acetic acid** is an isomer of the well-known plant hormone indole-3-acetic acid. Its unique substitution pattern on the indole ring is of interest for structure-activity relationship studies in medicinal chemistry and drug discovery. The precise characterization of this molecule is paramount for its development and application.

Chemical Structure:

Caption: General workflow for the spectroscopic characterization of a synthesized compound.

## Conclusion

This technical guide provides a foundational spectroscopic profile of **2-(1H-Indol-6-yl)acetic acid** based on predicted data. The included detailed experimental protocols offer a standardized approach for researchers to obtain empirical data for this compound. The comprehensive information presented herein is intended to facilitate the unambiguous identification and characterization of **2-(1H-Indol-6-yl)acetic acid**, thereby supporting its further investigation in various scientific and developmental contexts. It is recommended that researchers performing the synthesis and characterization of this compound compare their experimental findings with the predicted data provided in this guide.

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